

# Dicyclohexyl 21-crown-7 IUPAC name and CAS number

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## Compound of Interest

Compound Name: *Dicyclohexyl 21-crown-7*

Cat. No.: B099666

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## Dicyclohexyl-21-crown-7: A Technical Guide

Authored for Researchers, Scientists, and Drug Development Professionals

### Abstract

Dicyclohexyl-21-crown-7 is a macrocyclic polyether known for its ability to form stable complexes with various cations. This technical guide provides a comprehensive overview of its chemical identity, synthesis, and primary applications, with a focus on its role in separation sciences. While a potent complexing agent, current research does not indicate its involvement in biological signaling pathways or direct applications in drug development.

### Chemical Identity and Properties

Dicyclohexyl-21-crown-7 is a crown ether characterized by a 21-membered ring containing seven oxygen atoms, with two cyclohexyl groups attached.<sup>[1]</sup> The presence of the cyclohexyl groups increases the lipophilicity of the molecule, enhancing its solubility in organic solvents and its efficacy in solvent extraction systems.<sup>[1]</sup>

Table 1: Chemical Identifiers and Properties

Identifier	Value
IUPAC Name	2,5,8,15,18,21,24-heptaoxatricyclo[23.4.0.0 <sup>9,14</sup> ]nonacosane
CAS Number	17455-21-9[2][3]
Molecular Formula	C <sub>22</sub> H <sub>40</sub> O <sub>7</sub> [3]
Synonyms	Dicyclohexano-21-crown-7, Bis(cyclohexano)-21-crown-7[2][3]

## Synthesis

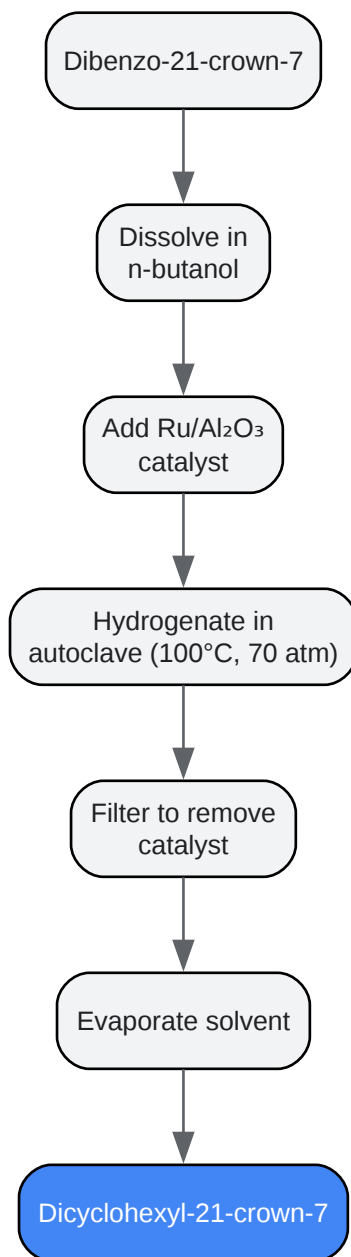
The primary and most direct method for synthesizing Dicyclohexyl-21-crown-7 is through the catalytic hydrogenation of its aromatic precursor, Dibenzo-21-crown-7.[1] This process reduces the two benzene rings of the dibenzo-crown ether to cyclohexane rings.[1]

## General Experimental Protocol: Catalytic Hydrogenation

While specific laboratory-scale procedures for Dicyclohexyl-21-crown-7 are not readily available in the reviewed literature, a general protocol based on the synthesis of similar dicyclohexyl crown ethers can be outlined:

- **Precursor:** Dibenzo-21-crown-7 is dissolved in a suitable solvent, such as n-butanol.
- **Catalyst:** A heterogeneous metal catalyst, typically 5% ruthenium on alumina, is added to the solution.
- **Reaction Conditions:** The mixture is hydrogenated in a high-pressure autoclave at elevated temperature (e.g., 100°C) and hydrogen pressure (e.g., 70 atm).
- **Reaction Monitoring:** The reaction proceeds until the theoretical amount of hydrogen has been absorbed.
- **Purification:** Upon completion, the reaction mixture is cooled, and the catalyst is removed by filtration. The solvent is then removed under reduced pressure to yield the crude product, which may be further purified by crystallization or chromatography.

A simplified workflow for the synthesis is depicted below.



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A flowchart illustrating the general synthesis of Dicyclohexyl-21-crown-7.

## Core Application: Cation Complexation and Solvent Extraction

The defining characteristic of Dicyclohexyl-21-crown-7 is its ability to selectively form host-guest complexes with cations. The crown ether's cavity, with an estimated diameter of 3.4 to 4.3 Å, is particularly well-suited for larger alkali metal cations, showing a notable affinity for cesium ( $\text{Cs}^+$ ).<sup>[1]</sup> This selectivity is the basis for its primary application in separation science.

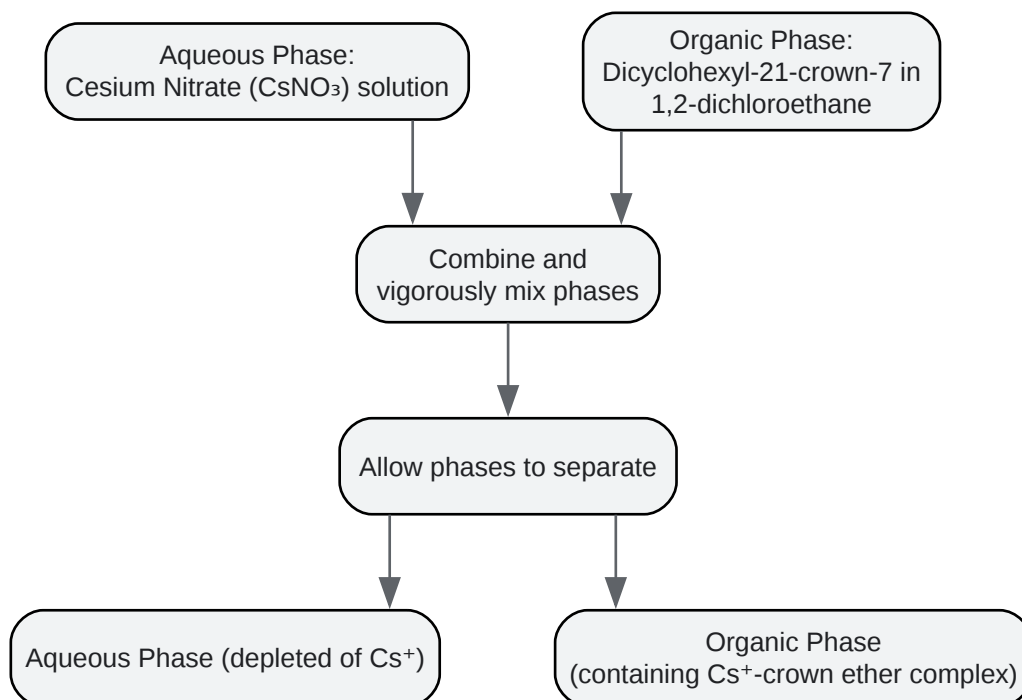
## Mechanism of Cation Complexation

Complexation is driven by electrostatic interactions between the positively charged cation and the lone pairs of the oxygen atoms lining the interior of the crown ether ring.<sup>[1]</sup> The optimal binding occurs when the cation's size is compatible with the cavity of the crown ether.<sup>[1]</sup>

## Solvent Extraction of Cesium Nitrate

Dicyclohexyl-21-crown-7 is a highly effective extractant for cesium nitrate ( $\text{CsNO}_3$ ) from aqueous solutions into an organic phase, such as 1,2-dichloroethane.<sup>[4]</sup> Studies have shown that it is a significantly stronger extractant for  $\text{CsNO}_3$  compared to its dibenzo counterparts.<sup>[4]</sup> The extraction process can involve the formation of both 1:1 and 1:2 metal-to-crown complexes.<sup>[4]</sup>

A generalized workflow for a solvent extraction experiment is outlined below.



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A diagram of a typical liquid-liquid extraction process using Dicyclohexyl-21-crown-7.

## Quantitative Data on Cation Complexation

Detailed quantitative data, such as stability constants and thermodynamic parameters for the complexation of various cations with Dicyclohexyl-21-crown-7, are not extensively tabulated in the reviewed literature. However, the general principles of crown ether complexation suggest that the stability of the complexes is influenced by factors including the relative sizes of the cation and the crown ether cavity, the solvent system, and the nature of the counter-anion.

Table 2: Summary of Cation Binding and Extraction Properties

Property	Description
Primary Selectivity	Exhibits a strong affinity for Cesium (Cs <sup>+</sup> ) cations.[1]
Other Cations	Capable of forming complexes with other cations, including those of alkaline earth metals. [1]
Extraction Efficiency	Demonstrates significantly stronger extraction of CsNO <sub>3</sub> compared to benzo-21-crown-7.[4]
Complex Stoichiometry	Evidence for both 1:1 and 1:2 (metal:crown) complexes with Cesium has been observed.[4]

## Applications in Other Areas

The current body of scientific literature primarily focuses on the application of Dicyclohexyl-21-crown-7 in the field of chemical separations. There is no substantial evidence to suggest its use in biological signaling pathways, as a therapeutic agent, or in other aspects of drug development. Its function is centered on its chemical property as a selective cation-complexing agent.

## Conclusion

Dicyclohexyl-21-crown-7 is a specialized macrocyclic ether with a well-defined role in the selective complexation and extraction of cations, most notably cesium. Its synthesis from

Dibenzo-21-crown-7 is straightforward, and its lipophilic nature makes it suitable for solvent extraction applications. For researchers in separation sciences and analytical chemistry, it offers a valuable tool for ion separation and concentration. However, for professionals in drug development and biology, its direct applicability is not supported by current research, and its utility remains within the domain of chemical and materials science.

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## References

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- To cite this document: BenchChem. [Dicyclohexyl 21-crown-7 IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099666#dicyclohexyl-21-crown-7-iupac-name-and-cas-number]

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